

Trisulfo-Cy3-Alkyne: Application Notes and Protocols for Super-Resolution Microscopy

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Trisulfo-Cy3-Alkyne*

Cat. No.: *B1417858*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

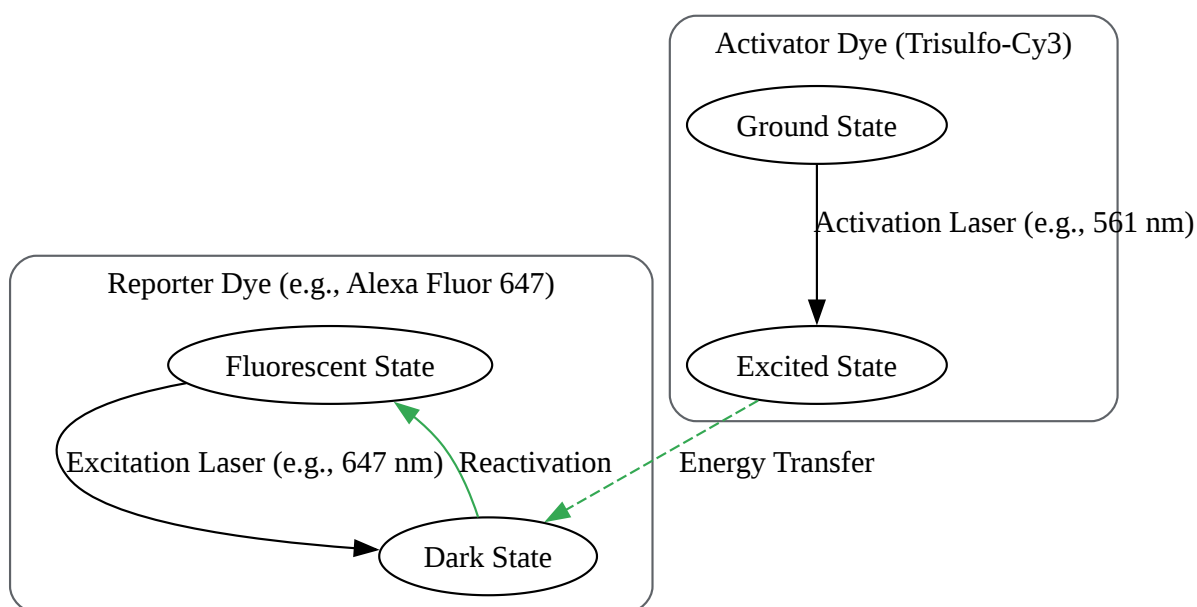
Introduction

Trisulfo-Cy3-Alkyne is a water-soluble cyanine dye functionalized with an alkyne group, making it an ideal tool for bioorthogonal labeling through copper-catalyzed azide-alkyne cycloaddition (CuAAC), commonly known as "click chemistry".^{[1][2][3][4]} Its bright fluorescence and high photostability make it a valuable fluorophore for various imaging applications.^{[4][5]} In the realm of super-resolution microscopy, particularly in Stochastic Optical Reconstruction Microscopy (STORM), Trisulfo-Cy3 plays a crucial role as a photoswitchable activator dye. When paired with a reporter dye, such as Alexa Fluor 647 or Cy5, it enables the precise control of stochastic single-molecule fluorescence required for reconstructing images with nanoscale resolution.^{[6][7][8]}

This document provides detailed application notes and protocols for the use of **Trisulfo-Cy3-Alkyne** in super-resolution microscopy, with a focus on its application in dSTORM (direct STORM).

Principle of dSTORM using Trisulfo-Cy3-Alkyne

In a typical dSTORM experiment using an activator-reporter pair, the reporter dye (e.g., Alexa Fluor 647) is initially excited and then driven into a stable dark state. The activator dye, Trisulfo-Cy3, is then briefly excited with a lower wavelength laser (e.g., 532 nm or 561 nm). This excitation of the activator facilitates the return of the nearby reporter dye from its dark state back to a fluorescently active state.^{[6][7]} This process allows for the stochastic activation of a sparse subset of reporter molecules at any given time, enabling their precise localization. By repeating this cycle thousands of times, a super-resolved image is constructed.



[Click to download full resolution via product page](#)

Quantitative Data

The photophysical properties of cyanine dyes are critical for the quality of super-resolution images. While specific quantitative data for **Trisulfo-Cy3-Alkyne** in dSTORM buffers is not extensively published, the data for Cy3 provides a strong reference.

Property	Value	Notes
Excitation Maximum (Absorbance)	~550 nm	[5]
Emission Maximum	~570 nm	[5]
Extinction Coefficient	~150,000 cm ⁻¹ M ⁻¹	[8]
Role in dSTORM	Activator Dye	[6][7]
Paired Reporter Dyes	Alexa Fluor 647, Cy5, Cy5.5, Cy7	[6][8]

Experimental Protocols

Protocol 1: Click Chemistry Labeling of Azide-Modified Biomolecules

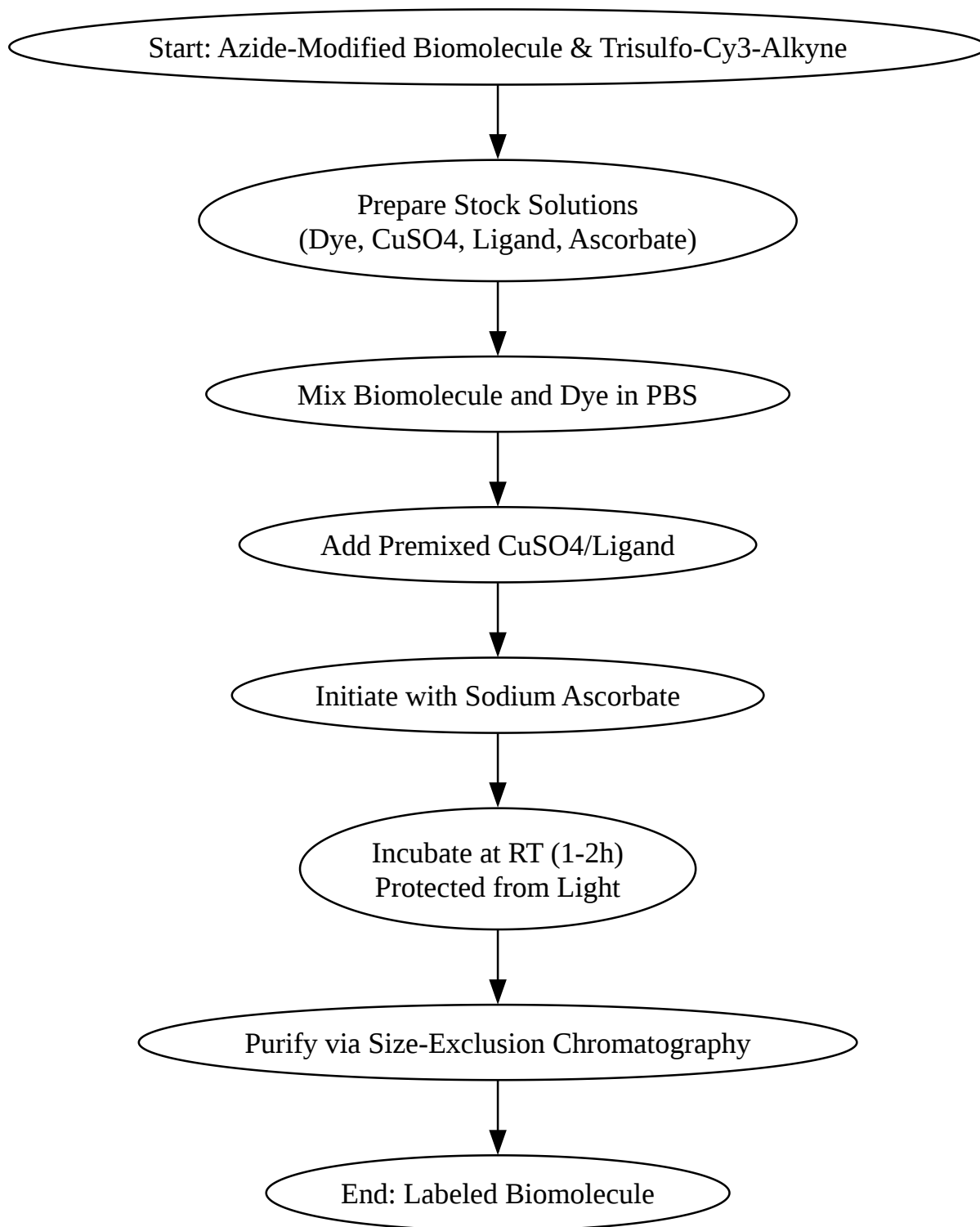
This protocol describes the labeling of a biomolecule containing an azide group with **Trisulfo-Cy3-Alkyne**.

Materials:

- Azide-modified biomolecule (e.g., protein, antibody, or nucleic acid)
- **Trisulfo-Cy3-Alkyne**
- Copper(II) sulfate (CuSO₄)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or other copper ligand
- Sodium ascorbate
- Phosphate-buffered saline (PBS), pH 7.4
- DMSO (dimethyl sulfoxide)
- Size-exclusion chromatography column (e.g., Sephadex G-25)

Procedure:

- Prepare Stock Solutions:
 - **Trisulfo-Cy3-Alkyne**: Dissolve in DMSO to a final concentration of 10 mM.
 - Copper(II) sulfate: Prepare a 50 mM stock solution in water.
 - THPTA: Prepare a 250 mM stock solution in water.
 - Sodium Ascorbate: Prepare a 100 mM stock solution in water immediately before use.
- Prepare the Labeling Reaction:
 - In a microcentrifuge tube, combine the azide-modified biomolecule with PBS.
 - Add **Trisulfo-Cy3-Alkyne** solution. A 2-5 fold molar excess of the dye over the biomolecule is a good starting point.
 - Premix CuSO₄ and THPTA in a 1:5 molar ratio.
 - Add the CuSO₄/THPTA mixture to the reaction tube.
 - Initiate the reaction by adding the freshly prepared sodium ascorbate.
- Incubation:
 - Incubate the reaction at room temperature for 1-2 hours, protected from light.
- Purification:
 - Separate the labeled biomolecule from unreacted dye and catalyst using a size-exclusion chromatography column equilibrated with PBS.
 - Collect the fractions containing the labeled biomolecule.



[Click to download full resolution via product page](#)

Protocol 2: Immunofluorescence Staining for dSTORM Imaging

This protocol details the staining of fixed cells for two-color dSTORM using a primary antibody and secondary antibodies labeled with Trisulfo-Cy3 (activator) and a reporter dye (e.g., Alexa Fluor 647).

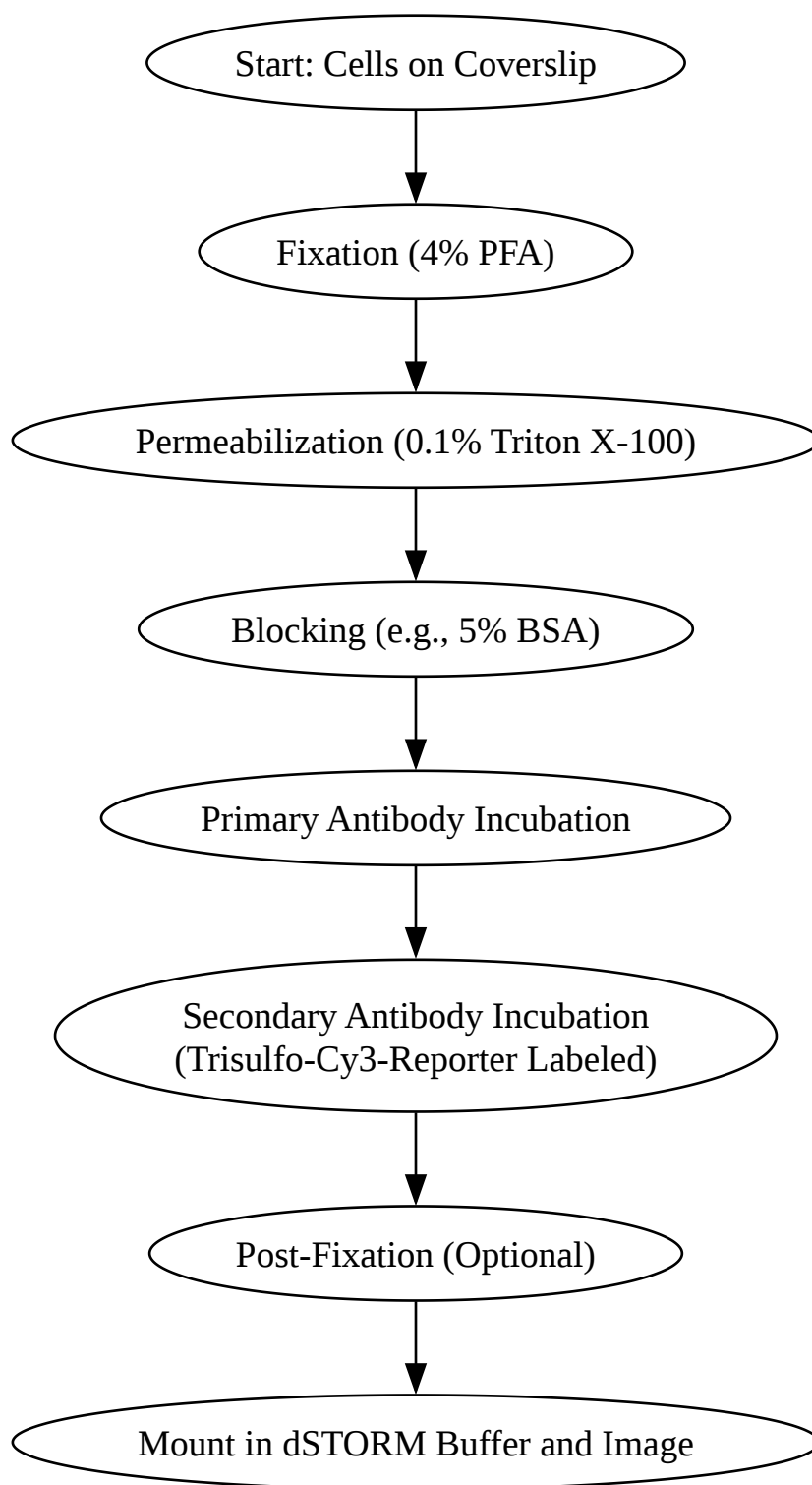
Materials:

- Cells grown on coverslips
- Paraformaldehyde (PFA), 4% in PBS
- Triton X-100, 0.1% in PBS
- Blocking buffer (e.g., 5% BSA in PBS)
- Primary antibody
- Secondary antibody labeled with **Trisulfo-Cy3-Alkyne** and a reporter dye (prepared using Protocol 1 or purchased pre-labeled)
- dSTORM imaging buffer (e.g., GLOX buffer with an oxygen scavenging system and a thiol)

Procedure:

- Cell Fixation and Permeabilization:
 - Fix cells with 4% PFA for 10 minutes at room temperature.
 - Wash three times with PBS.
 - Permeabilize cells with 0.1% Triton X-100 for 10 minutes (for intracellular targets).
 - Wash three times with PBS.
- Blocking:

- Incubate cells in blocking buffer for 1 hour at room temperature.
- Primary Antibody Incubation:
 - Dilute the primary antibody in blocking buffer.
 - Incubate the cells with the primary antibody solution for 1-2 hours at room temperature or overnight at 4°C.
 - Wash three times with PBS.
- Secondary Antibody Incubation:
 - Dilute the labeled secondary antibody in blocking buffer.
 - Incubate the cells with the secondary antibody solution for 1 hour at room temperature, protected from light.
 - Wash three times with PBS.
- Post-Fixation:
 - (Optional but recommended) Post-fix the cells with 4% PFA for 10 minutes to crosslink the antibodies.
 - Wash three times with PBS.
- Imaging:
 - Mount the coverslip on a microscope slide with dSTORM imaging buffer.
 - Proceed with dSTORM imaging.



[Click to download full resolution via product page](#)

Considerations for Super-Resolution Imaging

- **Labeling Density:** Achieving an optimal labeling density is crucial for high-quality STORM images. Too low a density will result in a poorly defined structure, while too high a density can lead to overlapping signals that cannot be resolved.
- **Choice of Reporter Dye:** The choice of the reporter dye will determine the excitation and emission wavelengths for imaging. Alexa Fluor 647 is a commonly used and well-characterized reporter for dSTORM.[8]
- **Imaging Buffer:** The composition of the dSTORM imaging buffer is critical for efficient photoswitching and minimizing photobleaching. Typically, these buffers contain an oxygen scavenging system (e.g., glucose oxidase and catalase) and a primary thiol (e.g., β -mercaptoethanol or mercaptoethylamine).[9]
- **Laser Power:** The power of the activation and excitation lasers needs to be carefully optimized to achieve a suitable density of single-molecule events per frame.

Conclusion

Trisulfo-Cy3-Alkyne is a versatile and powerful tool for super-resolution microscopy. Its water solubility and alkyne functionality allow for straightforward and specific labeling of biomolecules via click chemistry.[1][2] When used as an activator dye in dSTORM, it enables the high-precision localization of a paired reporter dye, facilitating the reconstruction of cellular structures with nanoscale resolution.[6][7] The protocols and data presented here provide a comprehensive guide for researchers to effectively utilize **Trisulfo-Cy3-Alkyne** in their super-resolution imaging experiments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]

- [3. tenovapharma.com \[tenovapharma.com\]](#)
- [4. Trisulfo-Cy3-Alkyne | BroadPharm \[broadpharm.com\]](#)
- [5. biotium.com \[biotium.com\]](#)
- [6. Multicolor Super-resolution Imaging with Photo-switchable Fluorescent Probes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Single-Molecule Super-Resolution Imaging | Nikon's MicroscopyU \[microscopyu.com\]](#)
- [8. Stochastic optical reconstruction microscopy \(STORM\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Evaluation of fluorophores for optimal performance in localization-based super-resolution imaging - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Trisulfo-Cy3-Alkyne: Application Notes and Protocols for Super-Resolution Microscopy]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1417858/docs#trisulfo-cy3-alkyne-application-notes-and-protocols-for-super-resolution-microscopy\]](https://www.benchchem.com/product/b1417858/docs#trisulfo-cy3-alkyne-application-notes-and-protocols-for-super-resolution-microscopy)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check